

Early-Phase Clinical Trial Data for Suvn-911: A Technical Overview

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Compound of Interest

Compound Name: Suvn-911
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Introduction

Suvn-911, also known as Ropanicant, is a novel, potent, and selective $\alpha 4 \beta 2$ nicotinic acetylcholine receptor ($\alpha 4 \beta 2$ nAChR) antagonist under development for the treatment of Major Depressive Disorder (MDD).^{[1][2][3]} Preclinical studies have indicated its potential for a rapid onset of action and a favorable side-effect profile, potentially offering advantages over existing antidepressant therapies.^{[2][4][5]} This technical guide provides a comprehensive summary of the available early-phase clinical trial data for **Suvn-911**, focusing on its pharmacokinetics, safety, and preliminary efficacy.

Pharmacokinetics

Two Phase 1 studies (NCT03155503 and NCT03551288) have evaluated the pharmacokinetic profile of **Suvn-911** in healthy adult and elderly subjects.^[1]

Study Design and Dosing

The first study was a randomized, double-blind, placebo-controlled, first-in-human trial that assessed single ascending doses (SAD) and multiple ascending doses (MAD) in healthy male subjects. The second study evaluated the effects of food, sex, and age on the pharmacokinetics of a single oral dose.^{[1][3]}

Table 1: Phase 1 Dosing Regimens

Study Component	Doses Administered	Population
Single Ascending Dose (SAD)	0.5, 6, 15, 30, and 60 mg	Healthy Male Subjects
Multiple Ascending Dose (MAD)	15, 30, and 45 mg (once daily for 14 days)	Healthy Male Subjects
Food, Sex, and Age Effect	30 mg (single dose)	Healthy Adult and Elderly Subjects (Male and Female)

Key Pharmacokinetic Findings

Suvn-911 exhibited nonlinear pharmacokinetics, with more than dose-proportional increases in exposure following both single and multiple administrations.^[1] Accumulation of the drug was observed with multiple dosing.^[1]

Table 2: Summary of Pharmacokinetic Characteristics

Parameter	Observation	Citation
Proportionality	Exposures were more than dose proportional.	[1]
Accumulation	1.5- to 2.5-fold higher C _{max} and 1.6- to 4.0-fold higher AUC _{0-24h} on day 14 compared to day 1.	[1]
Elimination	Urinary excretion of unchanged drug is an insignificant pathway.	[1]
Effect of Sex	In female adults, AUC _{0-24h} was 64% higher and C _{max} was 26% higher compared to male adults.	[1]
Effect of Food	Plasma exposures were comparable under fasted and fed conditions.	[1]
Effect of Age	Plasma exposures were comparable in adult and elderly subjects.	[1]

Safety and Tolerability

Across the Phase 1 and the subsequent Phase 2a studies, **Suvn-911** was found to be generally safe and well-tolerated.

Phase 1 Safety Findings

In healthy subjects, **Suvn-911** was well-tolerated at single doses up to 60 mg and multiple doses up to 45 mg once daily.[1][3] The most commonly reported adverse events were headache and nausea.[1][3]

Phase 2a Safety Findings

A multicenter, randomized, open-label, parallel-group, fixed-dose study (NCT06126497) in patients with moderate to severe MDD further supported the safety profile of **Suvn-911**.^{[2][4]} The study evaluated doses of 45 mg once a day, 30 mg twice a day, and 45 mg twice a day for two weeks.^{[2][4]} No study drug-related serious adverse events were reported, and there were no significant differences in the safety profile across the different dosing regimens.^[2]

Preliminary Efficacy in Major Depressive Disorder

The Phase 2a study provided the first signal of efficacy for **Suvn-911** in patients with MDD.

Study Design

The study enrolled 41 patients with a diagnosis of moderate to severe MDD.^[2] The primary efficacy endpoint was the change from baseline in the Montgomery-Asberg Depression Rating Scale (MADRS) total score at Week 2.^{[2][4]} The average baseline MADRS score for patients entering the study was 32.1.^[2]

Efficacy Results

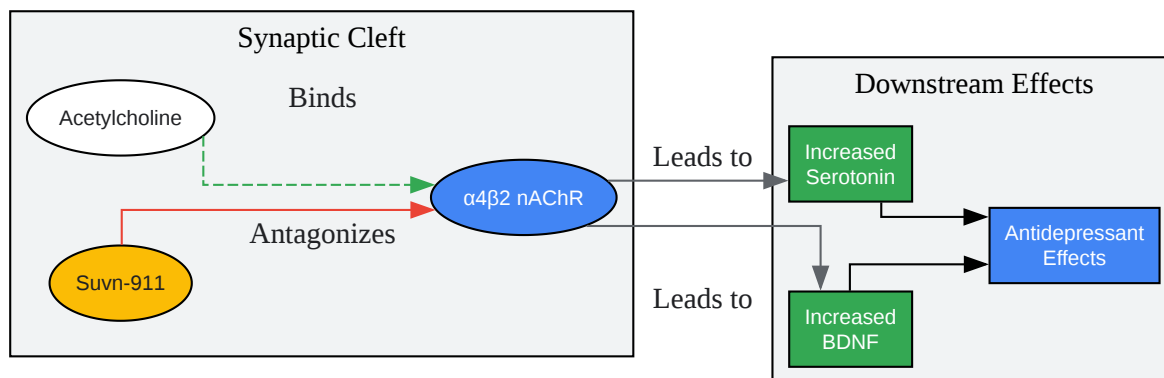
Treatment with **Suvn-911** resulted in a highly statistically significant ($p < 0.0001$) reduction in MADRS scores across all treatment groups.^[2] The onset of action appeared to be rapid, with notable improvements in depressive symptoms observed within the first week of treatment.^[2]

Table 3: Change from Baseline in MADRS Total Score

Time Point	Mean Improvement from Baseline
Day 7	5.9 to 13.4 points
Day 14	10.4 to 12.7 points

Mechanism of Action and Signaling Pathway

Suvn-911 is an antagonist of the $\alpha 4 \beta 2$ nicotinic acetylcholine receptor.^{[2][3]} Preclinical research suggests that by blocking this receptor, **Suvn-911** leads to an increase in the levels of serotonin and brain-derived neurotrophic factor (BDNF), which are thought to contribute to its antidepressant effects.^{[6][7]}



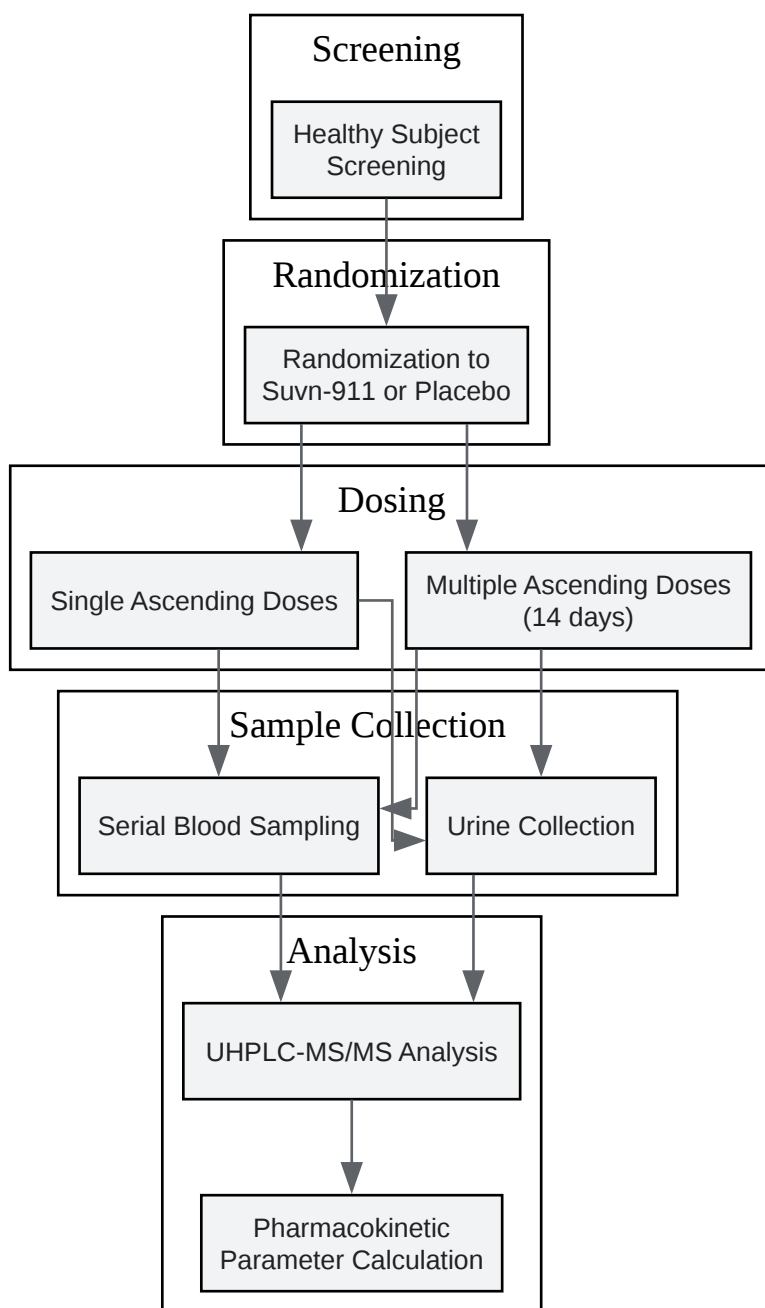
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Caption: Proposed mechanism of action for **Suvn-911**.

Experimental Protocols

Phase 1 Pharmacokinetic Studies (SAD and MAD)

- Design: Randomized, double-blind, placebo-controlled.[1]
- Population: Healthy male subjects for the SAD and MAD portions. Healthy adult and elderly subjects of both sexes for the food, sex, and age effect study.[1]
- Drug Administration: Oral administration of **Suvn-911** or placebo.[1]
- Pharmacokinetic Sampling: Serial blood samples were collected at predefined time points to determine plasma concentrations of **Suvn-911**. Urine samples were also collected.[1]
- Bioanalytical Method: An ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS) method was used for the quantification of **Suvn-911** in plasma and urine.[3]



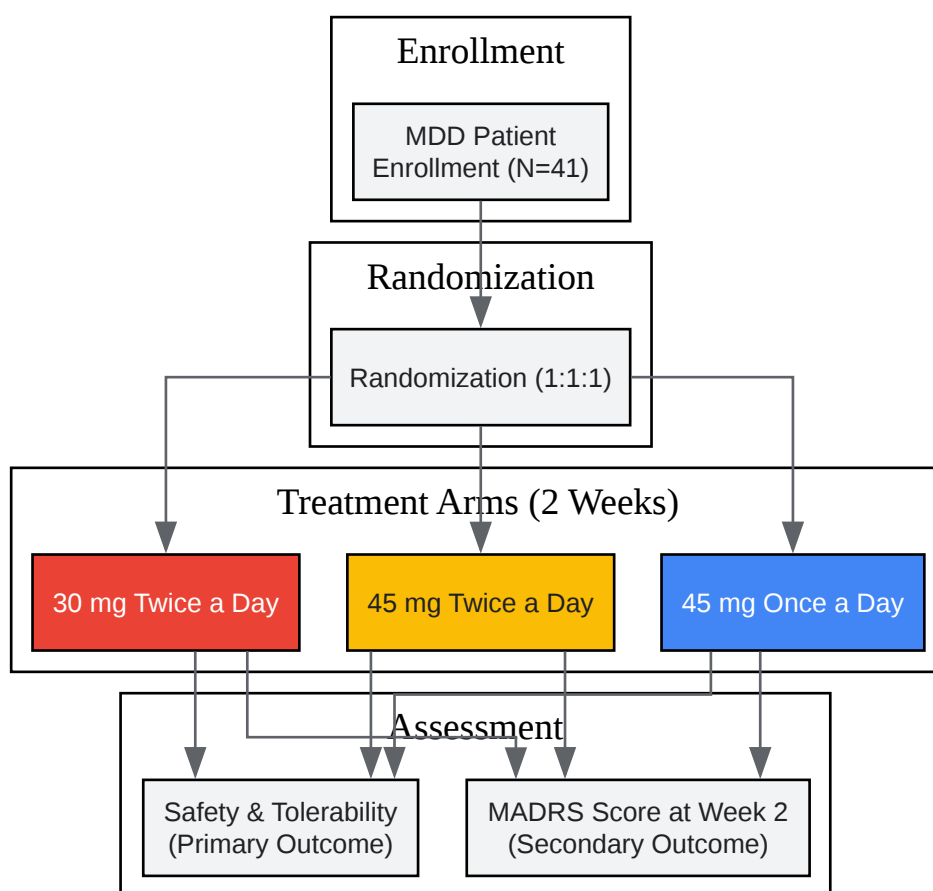
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Caption: Workflow for the Phase 1 pharmacokinetic studies.

Phase 2a Efficacy and Safety Study

- Design: Multicenter, randomized, open-label, parallel-group, fixed-dose study.[2][4]

- Population: Patients meeting the Diagnostic and Statistical Manual of Mental Disorders, Fifth Edition (DSM-5) criteria for MDD without psychotic features.[4]
- Intervention: Patients were randomized in a 1:1:1 ratio to receive one of three dosing regimens of Ropanicant for two weeks.[2][4]
- Primary Outcome: Evaluation of safety and tolerability.[2][4]
- Secondary Outcome: Change from baseline in the MADRS total score at Week 2.[2][4]



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